

Hexadecyltrimethylammonium Hexafluorophosphate: A Technical Safety and Handling Guide

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Compound of Interest

Compound Name: Hexadecyltrimethylammonium
Hexafluorophosphate

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This document provides a comprehensive overview of the material safety data for **Hexadecyltrimethylammonium Hexafluorophosphate**, tailored for researchers, scientists, and professionals in drug development. It consolidates critical safety information, physical and chemical properties, and procedural guidelines for safe handling, storage, and emergency response.

Chemical Identification

Identifier	Value
Chemical Name	Hexadecyltrimethylammonium Hexafluorophosphate
Synonyms	Cetyltrimethylammonium Hexafluorophosphate ^{[1][2]}
CAS Number	101079-29-2 ^{[1][3]}
Molecular Formula	C ₁₉ H ₄₂ F ₆ NP ^{[1][4][5]}
Molecular Weight	429.52 g/mol ^{[3][5]}
IUPAC Name	hexadecyl(trimethyl)azanium;hexafluorophosph ate ^[4]

Hazard Identification

This substance is classified as hazardous. The primary hazards are skin and eye irritation.[1][4]

- GHS Classification:
 - Skin Irritation (Category 2)[1][4]
 - Serious Eye Irritation (Category 2)[1][4]
- Signal Word: Warning[1][4]
- Pictogram:
 - GHS07 (Exclamation Mark)

Hazard Statements:

- H315: Causes skin irritation.[1][4]
- H319: Causes serious eye irritation.[1][4]

Precautionary Statements:

- P264: Wash hands and face thoroughly after handling.[1][4]
- P280: Wear protective gloves, eye protection.[1][4]
- P302+P352: IF ON SKIN: Wash with plenty of water.[1][4]
- P332+P313: If skin irritation occurs: Get medical advice or attention.[1]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][4]
- P337+P313: If eye irritation persists: Get medical advice or attention.[1]
- P362+P364: Take off contaminated clothing and wash it before reuse.[1][4]

Physical and Chemical Properties

Property	Value
Physical State	Solid, Powder to Crystal[1][3][5]
Color	White to Almost White[1][3][5]
Melting Point	185 °C[1][2][3]
Purity	>98.0%[1][3][5]
Odor	No data available[1]
Solubility	Almost transparent in hot Methanol.[2]
Boiling Point	No data available[1]
Flash Point	No data available[1]

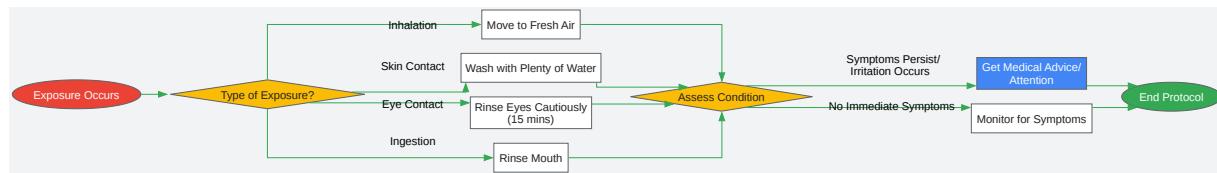
Experimental Protocols: Emergency and Handling Procedures

While specific research protocols are application-dependent, the following safety and emergency procedures are critical when working with this compound.

First-Aid Measures Protocol:

- Inhalation: Remove the victim to fresh air. If the individual feels unwell, seek medical advice. [1]
- Skin Contact: Immediately wash the affected area with plenty of water. If skin irritation develops, seek medical attention. Contaminated clothing must be removed and washed before reuse.[1]
- Eye Contact: Rinse eyes cautiously with water for several minutes. If contact lenses are present, remove them if it is easy to do so and continue rinsing. If eye irritation persists, it is necessary to get medical advice.[1]
- Ingestion: Rinse the mouth. If the person feels unwell, seek medical advice.[1]

- First-Aider Protection: Rescuers should wear appropriate personal protective equipment, such as rubber gloves and safety goggles.[1]



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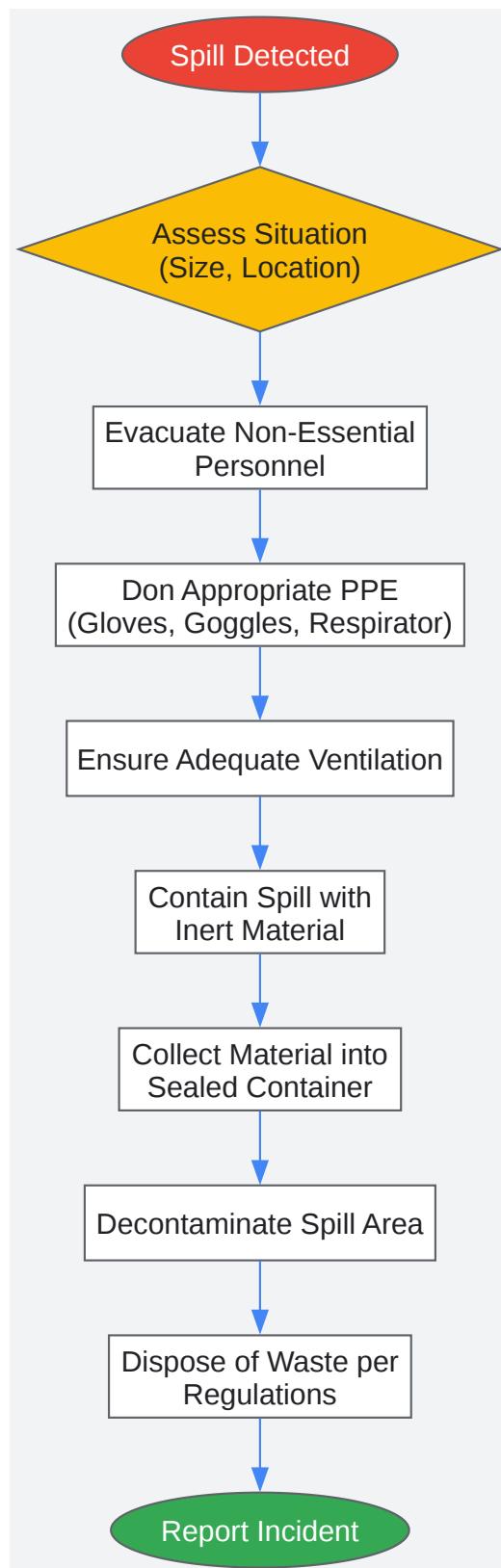
Caption: First-Aid Protocol for Exposure Incidents.

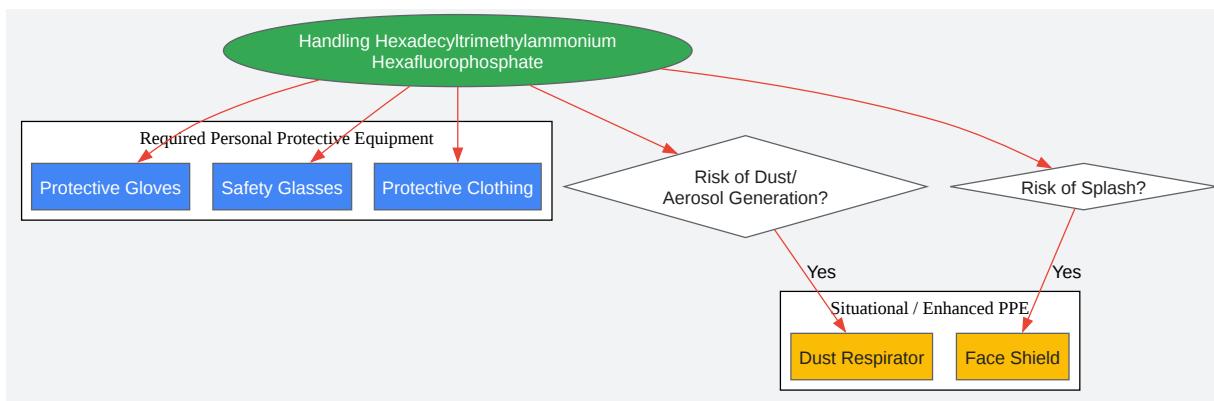
Accidental Release Measures (Spill Cleanup Protocol):

- Personal Precautions: Use appropriate personal protective equipment (PPE). Keep unnecessary personnel away from the spill area. Ensure adequate ventilation.
- Environmental Precautions: Prevent the product from entering drains or waterways.
- Containment and Cleanup:
 - Absorb the spilled material with an inert absorbent material (e.g., dry sand, earth, or sawdust).
 - For larger spills, create a bund to contain the material.
 - Collect the adhered or collected material and place it in a suitable container for disposal, following all relevant laws and regulations.[6]

Handling and Storage Protocol:

- Handling: Handle the chemical in a well-ventilated area.[1] Wear appropriate protective equipment to avoid contact with skin, eyes, and clothing. Wash hands and face thoroughly after handling.[1] Avoid generating dust or aerosols.[1]
- Storage: Keep the container tightly closed.[1] Store in a cool, dark, and dry place.[1][2] The recommended storage temperature is between 2-8°C.[2] Store away from incompatible materials, such as oxidizing agents.[1]





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